

glycolide chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Glycolide

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An In-Depth Technical Guide to the Chemical Structure and Properties of **Glycolide**

Introduction

Glycolide, systematically known as 1,4-dioxane-2,5-dione, is the cyclic diester of glycolic acid. [1][2] It is a white crystalline solid that serves as a crucial monomer for the synthesis of biodegradable polymers, most notably polyglycolic acid (PGA) and its copolymers like poly(lactic-co-glycolic acid) (PLGA). [1][3][4] Due to the biocompatibility and biodegradability of these polymers, **glycolide** is a compound of significant interest in the biomedical, pharmaceutical, and materials science fields. [1][3] Its polymers degrade into glycolic acid, which is a natural metabolite in the body, ultimately breaking down into carbon dioxide and water. [1] This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **glycolide**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

Glycolide possesses a six-membered ring structure containing two ester linkages. [1][2] Its chemical formula is $C_4H_4O_4$. [1][3][5]

Caption: Chemical structure of **glycolide**.

Table 1: Chemical Identifiers for **Glycolide**

Identifier	Value
IUPAC Name	1,4-dioxane-2,5-dione[6]
CAS Number	502-97-6[6][7]
Molecular Formula	C ₄ H ₄ O ₄ [1][3][5][6][7]
Molecular Weight	116.07 g/mol [6][7]
Synonyms	p-Dioxane-2,5-dione, Glycollide[6][7]

Physical and Chemical Properties

Glycolide is a white crystalline substance.[1] Its key chemical feature is its susceptibility to ring-opening polymerization, which is the basis for its widespread use in producing biodegradable polyesters.[1]

Table 2: Physical Properties of **Glycolide**

Property	Value
Appearance	White to off-white crystalline solid or pellets[1][5][8]
Melting Point	82-87 °C[4][5][7][8]
Boiling Point	330 °C[5]
Density	1.530 g/cm ³ at 25 °C (for polyglycolide)[9]
Purity (Medical Grade)	≥ 99.5%[4][8]
Moisture Content	< 0.02%[8]

Table 3: Solubility of **Glycolide**

Solvent	Solubility
Water	Limited solubility[5]
Ethanol	Soluble[5]
Acetone	Soluble[5]
Ethyl Acetate	Soluble[5][10]
Dichloromethane	Soluble
Highly Fluorinated Solvents (e.g., HFIP)	Soluble (for polyglycolide)[9]

Spectroscopic Data

Spectroscopic methods are essential for the characterization of **glycolide** and its polymers.

Table 4: Spectroscopic Data for **Glycolide**

Technique	Observation
^1H NMR (CDCl_3)	A singlet is typically observed around 4.8 ppm, corresponding to the four equivalent protons of the two methylene groups ($-\text{CH}_2-$).[11][12]
^{13}C NMR (CDCl_3)	A signal for the methylene carbons appears around 60 ppm, and a signal for the carbonyl carbons is observed around 165 ppm.
FTIR (cm^{-1})	A strong absorption band is observed around 1760 cm^{-1} due to the $\text{C}=\text{O}$ stretching of the ester groups.[13] Stretching bands for C-H groups are seen in the region of $2950\text{--}3000\text{ cm}^{-1}$. [13]

Synthesis and Polymerization

Synthesis of **Glycolide**

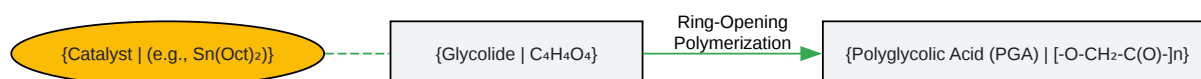
Glycolide is primarily synthesized through a two-step process:

- Polycondensation of Glycolic Acid: Glycolic acid undergoes dehydration and polycondensation to form low molecular weight oligomers of polyglycolic acid.[3][10]
- Depolymerization: The polyglycolic acid oligomers are then subjected to thermal depolymerization under vacuum, where the cyclic dimer (**glycolide**) is formed and distilled off.[2][10][14]

Alternative methods include the self-condensation of the sodium salt of chloroacetic acid.[2]

Ring-Opening Polymerization of **Glycolide**

One of the most significant properties of **glycolide** is its ability to undergo ring-opening polymerization (ROP) to produce high molecular weight polyglycolic acid (PGA).[1][9] This reaction is typically catalyzed by organometallic compounds, with stannous octoate (tin(II) 2-ethylhexanoate) being one of the most common and effective catalysts due to its high reactivity and low toxicity.[9][15]



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Caption: Ring-opening polymerization of **glycolide** to form PGA.

Experimental Protocol: Ring-Opening Polymerization of **Glycolide**

This protocol describes a typical lab-scale synthesis of polyglycolic acid (PGA) from **glycolide** via ring-opening polymerization using stannous octoate as a catalyst.

Materials:

- **Glycolide** (high purity, ≥ 99.5%)

- Stannous octoate ($\text{Sn}(\text{Oct})_2$, tin(II) 2-ethylhexanoate)
- Benzyl alcohol (initiator, optional, for molecular weight control)
- Toluene (for catalyst solution)
- Argon or Nitrogen gas (inert atmosphere)
- Schlenk flask and line

Procedure:

- Drying of Glassware: All glassware should be thoroughly dried in an oven at $>100\text{ }^\circ\text{C}$ overnight and then cooled under a stream of dry inert gas (argon or nitrogen).
- Monomer and Catalyst Preparation:
 - Place the desired amount of high-purity **glycolide** into the Schlenk flask.
 - The monomer-to-catalyst molar ratio typically ranges from 1,000:1 to 20,000:1, depending on the desired molecular weight and reaction rate.
 - Prepare a stock solution of stannous octoate in dry toluene (e.g., 0.1 M) for accurate addition.
- Reaction Setup:
 - The Schlenk flask containing the **glycolide** is connected to a Schlenk line to maintain an inert atmosphere.
 - The flask is heated in an oil bath to a temperature above the melting point of **glycolide** but typically in the range of $150\text{--}200\text{ }^\circ\text{C}$.[\[16\]](#)
- Initiation and Polymerization:
 - Once the **glycolide** has melted and reached the desired reaction temperature, the calculated amount of the stannous octoate solution is injected into the flask via a syringe.

- If benzyl alcohol is used as an initiator to control molecular weight, it is added at this stage. The monomer-to-initiator ratio will determine the theoretical molecular weight.
- The reaction mixture is stirred under the inert atmosphere. The reaction time can vary from a few minutes to several hours, depending on the temperature, catalyst concentration, and desired conversion.[16]
- Termination and Purification:
 - The polymerization is terminated by cooling the reaction mixture to room temperature.
 - The resulting solid polymer (PGA) is then dissolved in a suitable solvent, such as hexafluoroisopropanol (HFIP).[9]
 - The polymer is precipitated by pouring the solution into a non-solvent like methanol or ethanol.
 - The precipitated polymer is filtered, washed with the non-solvent to remove any unreacted monomer and catalyst residues, and then dried under vacuum until a constant weight is achieved.

Characterization:

- The molecular weight and polydispersity of the synthesized PGA can be determined using Gel Permeation Chromatography (GPC).
- The chemical structure and purity can be confirmed by ^1H NMR and FTIR spectroscopy.
- Thermal properties such as glass transition temperature (T_g) and melting temperature (T_m) can be analyzed using Differential Scanning Calorimetry (DSC).

Applications

The primary application of **glycolide** is as a monomer for biodegradable polymers used in the medical field.[1][3] These applications leverage the biocompatibility and predictable degradation profile of PGA and its copolymers.

- Absorbable Sutures: **Glycolide**-based polymers are widely used to manufacture absorbable surgical sutures, which provide temporary wound support and then dissolve, eliminating the need for removal.[1]
- Drug Delivery Systems: PLGA, a copolymer of lactide and **glycolide**, is extensively used to create microparticles, nanoparticles, and implants for the controlled release of drugs over extended periods.[3][4]
- Tissue Engineering: Scaffolds made from **glycolide**-based polymers provide a temporary structure for cells to grow and form new tissue. The scaffold degrades as the new tissue develops.[1]
- Orthopedic Devices: Bioresorbable plates, screws, and pins for bone fixation are manufactured from these polymers, which provide support during healing and are then absorbed by the body.
- Sustainable Packaging: Due to their biodegradability, **glycolide**-based polymers are being explored as environmentally friendly alternatives to conventional plastics in packaging applications.[4]

Safety and Handling

Glycolide is considered harmful if swallowed and causes serious eye irritation.[6] Appropriate safety precautions should be taken when handling this chemical.

Table 5: Safety and Handling of **Glycolide**

Aspect	Recommendation
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a lab coat.[7][17] A dust mask (N95 type) is recommended if handling as a powder.[7]
Handling	Handle in a well-ventilated area or under a fume hood.[4] Avoid generation of dust.[18]
Storage	Store in a tightly sealed container in a cool, dry place, typically at -20°C.[4][7][17][18] It is moisture-sensitive and should be stored with a desiccant or under an inert atmosphere (e.g., nitrogen) to prevent hydrolysis.[8][17][18]
Hazards	Harmful if swallowed (Acute Tox. 4). Causes serious eye irritation (Eye Irrit. 2).[6][7]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
First Aid (Ingestion)	Rinse mouth. Do NOT induce vomiting. Seek medical attention.[19]

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References

- 1. What is Glycolide? Properties and Uses in Biomedical Polymers [eureka.patsnap.com]
- 2. Glycolide - Wikipedia [en.wikipedia.org]
- 3. ulipolymer.com [ulipolymer.com]
- 4. polysciences.com [polysciences.com]

- 5. What is Glycolide ? - CD Bioparticles [cd-bioparticles.net]
- 6. Glycolide | C₄H₄O₄ | CID 65432 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. 乙交酯 ≥99% | Sigma-Aldrich [sigmaaldrich.com]
- 8. polylactide.com [polylactide.com]
- 9. Polyglycolide - Wikipedia [en.wikipedia.org]
- 10. CN103242287B - Preparation method of glycolide - Google Patents [patents.google.com]
- 11. ovid.com [ovid.com]
- 12. kinampark.com [kinampark.com]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. CN112010834B - Method for synthesizing glycolide in one step - Google Patents [patents.google.com]
- 17. akinainc.com [akinainc.com]
- 18. ulipolymer.com [ulipolymer.com]
- 19. abmole.com [abmole.com]
- To cite this document: BenchChem. [glycolide chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1360168#glycolide-chemical-structure-and-properties]

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